

# long-term storage and handling of JMV 449 acetate

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## Compound of Interest

Compound Name: JMV 449 acetate

Cat. No.: B8144713

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## JMV 449 Acetate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the long-term storage, handling, and use of **JMV 449 acetate**.

## Frequently Asked Questions (FAQs)

Q1: What is **JMV 449 acetate**?

A1: **JMV 449 acetate** is a potent and metabolically stable agonist for neurotensin receptors.[1]  
[2] It is a pseudopeptide analogue of the C-terminal fragment of neurotensin, neurotensin-(8-13).[3] Its stability and high potency make it a valuable tool for studying neurotensin receptor signaling and its physiological effects.[3]

Q2: What is the mechanism of action of **JMV 449 acetate**?

A2: **JMV 449 acetate** acts as an agonist at neurotensin receptors, primarily the high-affinity neurotensin receptor 1 (NTSR1).[4] Neurotensin receptors are G protein-coupled receptors (GPCRs) that, upon activation, can initiate various intracellular signaling cascades. **JMV 449 acetate** has been shown to have an IC<sub>50</sub> of 0.15 nM for inhibiting the binding of radiolabeled neurotensin to neonatal mouse brain preparations and an EC<sub>50</sub> of 1.9 nM in guinea-pig ileum contraction assays.

Q3: What are the primary research applications of **JMV 449 acetate**?

A3: **JMV 449 acetate** is utilized in a variety of research areas due to its potent and long-lasting effects. Key applications include:

- Neuroscience: Investigating the roles of neurotensin in thermoregulation, analgesia, and as a potential neuroprotective agent.
- Metabolic Research: Studying its effects on glucose homeostasis, insulin secretion, and appetite control.
- Oncology: Exploring the involvement of neurotensin signaling in tumor growth.

## Troubleshooting Guide

Issue 1: Inconsistent or weaker than expected experimental results.

- Possible Cause 1: Improper storage and handling. **JMV 449 acetate** is a peptide and can degrade if not stored correctly.
  - Solution: Ensure the compound is stored as recommended in the tables below. When preparing solutions, allow the vial to equilibrate to room temperature for at least one hour before opening to prevent condensation. For stock solutions, use aliquots to avoid repeated freeze-thaw cycles.
- Possible Cause 2: Incorrect solvent or solubility issues. While **JMV 449 acetate** is soluble in water, preparing highly concentrated stock solutions might be challenging.
  - Solution: For difficult-to-dissolve solutions, gentle warming to 37°C and sonication in an ultrasonic bath can aid in solubilization. Always use the recommended solvent and ensure it is of high purity.
- Possible Cause 3: Metabolic instability in the experimental system. Although **JMV 449** is designed for metabolic stability, the specific enzymes in your system could still lead to degradation.
  - Solution: If degradation is suspected, consider conducting a pilot stability study in your experimental matrix (e.g., plasma, cell culture media) using an appropriate analytical

method like HPLC.

Issue 2: Precipitation of the compound in solution.

- Possible Cause 1: Exceeding the solubility limit.
  - Solution: Prepare solutions at a concentration known to be within the solubility limit. If a higher concentration is required, a different solvent system may need to be explored.
- Possible Cause 2: Buffer incompatibility. The pH or composition of your experimental buffer may affect the solubility of **JMV 449 acetate**.
  - Solution: Test the solubility of **JMV 449 acetate** in your specific experimental buffer at the desired final concentration before proceeding with the full experiment.

## Data Presentation: Storage and Stability

Table 1: Recommended Storage Conditions for **JMV 449 Acetate**

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	Up to 2 years	Keep vial tightly sealed and desiccated.
Stock Solution in DMSO	-20°C	Up to 1 month	Store in tightly sealed aliquots to avoid freeze-thaw cycles.
Stock Solution in DMSO	-80°C	Up to 6 months	Store in tightly sealed aliquots to avoid freeze-thaw cycles.
Stock Solution in Water	-20°C	Up to 1 month	Long-term storage of peptide solutions is generally not recommended. Prepare fresh if possible.

Table 2: Solubility of **JMV 449 Acetate**

Solvent	Solubility
Water	100 mg/mL (123.91 mM)
Water	Soluble to 0.80 mg/ml

Note: Solubility data may vary between suppliers. It is recommended to consult the product-specific datasheet.

## Experimental Protocols

### 1. In Vivo Food Intake Study in Mice

This protocol is adapted from studies investigating the effects of JMV 449 on appetite control.

- Animals: Overnight fasted (18 hours) lean mice.
- Compound Preparation: Dissolve **JMV 449 acetate** in sterile 0.9% w/v NaCl (saline) to the desired concentration (e.g., for a 25 nmol/kg dose).
- Procedure:
  - Administer **JMV 449 acetate** solution or saline vehicle via intraperitoneal (i.p.) injection.
  - Immediately after injection, provide pre-weighed food to the mice.
  - Measure the amount of food consumed at regular intervals (e.g., every 30 minutes for a total of 180 minutes).
- Data Analysis: Calculate the cumulative food intake at each time point and compare the results between the JMV 449-treated group and the vehicle control group using appropriate statistical methods.

## 2. In Vitro Insulin Secretion Assay using BRIN-BD11 Cells

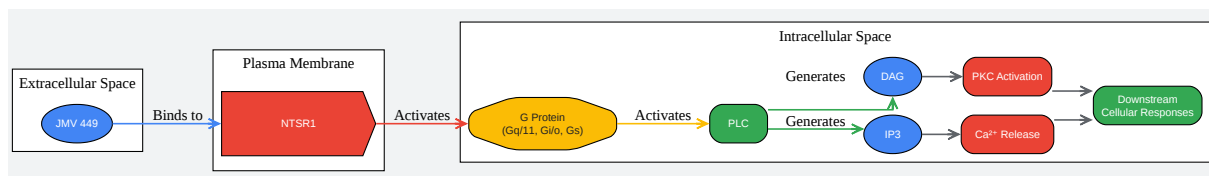
This protocol is based on studies evaluating the insulintropic effects of JMV 449.

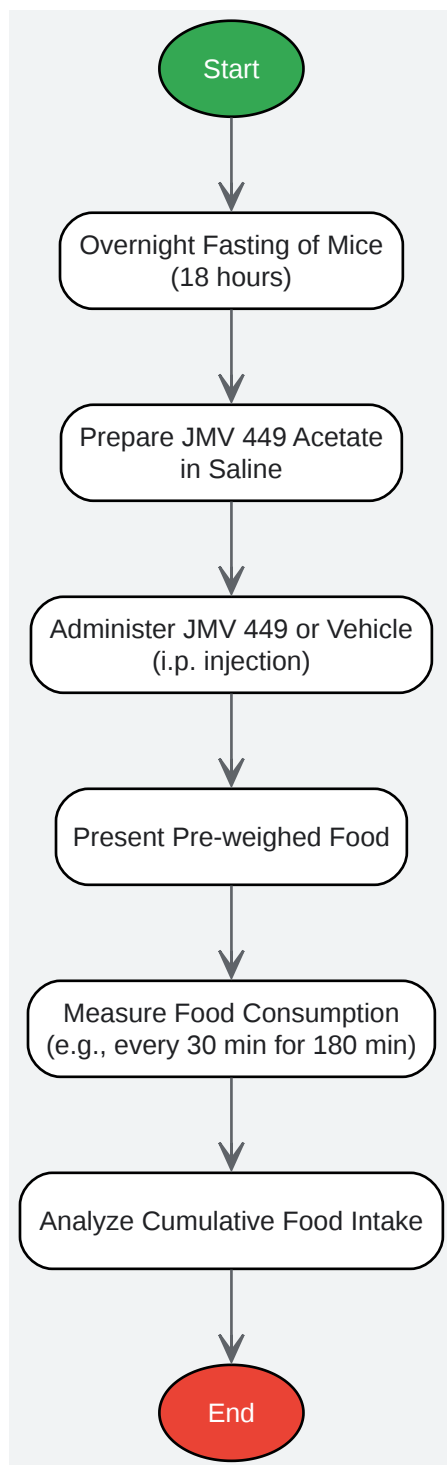
- Cell Line: BRIN-BD11 pancreatic beta-cells.
- Compound Preparation: Prepare stock solutions of **JMV 449 acetate** in an appropriate solvent (e.g., water or DMSO) and dilute to final concentrations in Krebs-Ringer bicarbonate buffer.
- Procedure:
  - Seed BRIN-BD11 cells in a multi-well plate and culture until they reach the desired confluency.
  - Wash the cells with Krebs-Ringer bicarbonate buffer containing a basal glucose concentration.
  - Incubate the cells for a defined period (e.g., 20 minutes) with varying concentrations of **JMV 449 acetate** (e.g.,  $1 \times 10^{-4}$  to 1  $\mu$ M) in the presence of a stimulatory glucose

concentration (e.g., 5.6 mM).

- Collect the supernatant to measure insulin concentration using a suitable method like ELISA.
- Data Analysis: Quantify the amount of insulin secreted and normalize it to the total protein content of the cells. Compare the insulin secretion in response to different concentrations of **JMV 449 acetate**.

## Visualizations





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## References

- 1. JMV 449 | Neurotensin Receptors | Tocris Bioscience [tocris.com]
- 2. JMV 449 (1998) by Tocris, Part of Bio-Techne [bio-technie.com]
- 3. JMV 449: a pseudopeptide analogue of neurotensin-(8-13) with highly potent and long-lasting hypothermic and analgesic effects in the mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Neurotensin and Neurotensin Receptors in Stress-related Disorders: Pathophysiology & Novel Drug Targets - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [long-term storage and handling of JMV 449 acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8144713#long-term-storage-and-handling-of-jmv-449-acetate]

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